

Essential Safety and Logistical Information for the Disposal of AS1842856

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1842856

Cat. No.: B15582257

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Disposal of **AS1842856**

This document provides procedural guidance for the safe and compliant disposal of the research chemical **AS1842856**. Adherence to these protocols is essential for maintaining laboratory safety and environmental responsibility.

While **AS1842856** is not classified as a hazardous substance by all suppliers under Regulation (EC) No. 1907/2006 (REACH), it is imperative to follow standard laboratory safety protocols for chemical waste.^[1] The following procedures are based on general best practices for non-hazardous chemical disposal.

Chemical and Physical Properties Relevant to Disposal

A summary of **AS1842856**'s properties is provided below to inform safe handling and disposal.

Property	Value
CAS Number	836620-48-5
Form	Solid
Solubility	DMSO: 0.5 mg/mL - 5 mg/mL
Storage Temperature	-20°C to 8°C
Stability	≥ 4 years when stored at -20°C

Data compiled from multiple sources.

Standard Operating Procedure for Disposal

This section outlines the step-by-step process for the disposal of **AS1842856**.

Unused or Expired Solid Compound

- Evaluation: Confirm that the compound is in its solid, uncontaminated form.
- Packaging: Ensure the compound is in a clearly labeled, sealed container.
- Disposal: Dispose of the solid waste in accordance with local, state, and federal regulations for non-hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.

Solutions of **AS1842856**

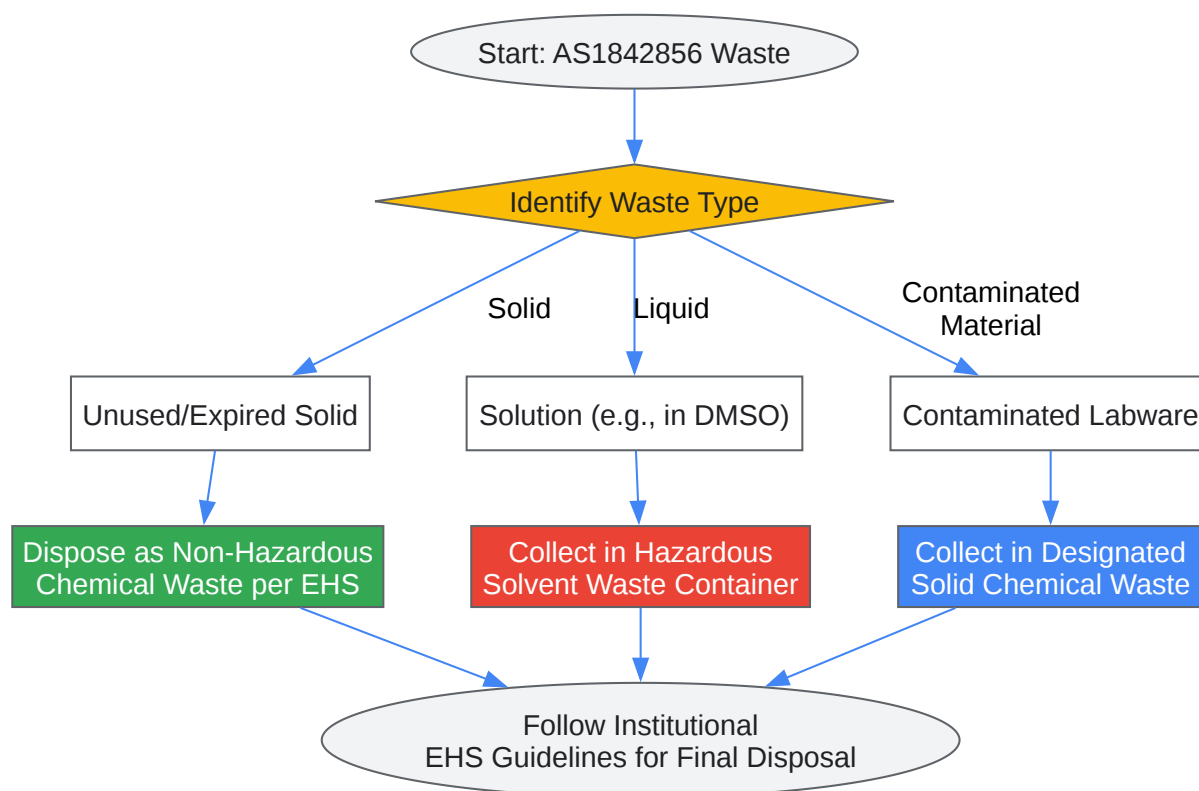
- Solvent Consideration: The primary hazard of **AS1842856** solutions is often the solvent used (e.g., DMSO).
- Waste Collection: Collect all solutions containing **AS1842856** in a designated, sealed, and clearly labeled hazardous waste container for organic solvents.
- Disposal: The solvent waste should be disposed of through your institution's hazardous waste management program. Do not pour solutions down the drain.

Contaminated Labware

- **Solid Waste:** Items such as pipette tips, centrifuge tubes, and gloves that are contaminated with **AS1842856** should be collected in a designated solid waste container.
- **Liquid Waste from Cleaning:** When cleaning glassware, use a suitable solvent to rinse, and collect the rinsate in the designated hazardous solvent waste container.
- **Disposal:** Dispose of contaminated solid waste and liquid cleaning waste according to your institution's chemical and hazardous waste disposal procedures.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AS1842856**.



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References

- 1. merckmillipore.com [merckmillipore.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com